

Long-Term Stability of Polymers Stabilized with Fenozan 23: A Technical Comparison Guide

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Compound of Interest

Compound Name: 2,4-Di-tert-butylphenyl 3,5-di-tert-butyl-4-hydroxybenzoate

CAS No.: 4221-80-1

Cat. No.: B1214103

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Executive Summary

In the field of polymer stabilization, Fenozan 23 (chemically identified as Pentaerythritol tetrakis[3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate]) represents a benchmark in high-molecular-weight hindered phenolic antioxidants.[1] Often chemically equivalent to the industry-standard Irganox 1010, Fenozan 23 is engineered to provide superior long-term thermal stability (LTTS) and extraction resistance compared to lower molecular weight alternatives.

This guide provides a rigorous technical analysis of Fenozan 23, comparing its efficacy against common alternatives (BHT, Octadecyl-3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate), and detailing self-validating experimental protocols for assessing polymer longevity.

Chemical Profile & Mechanism of Action

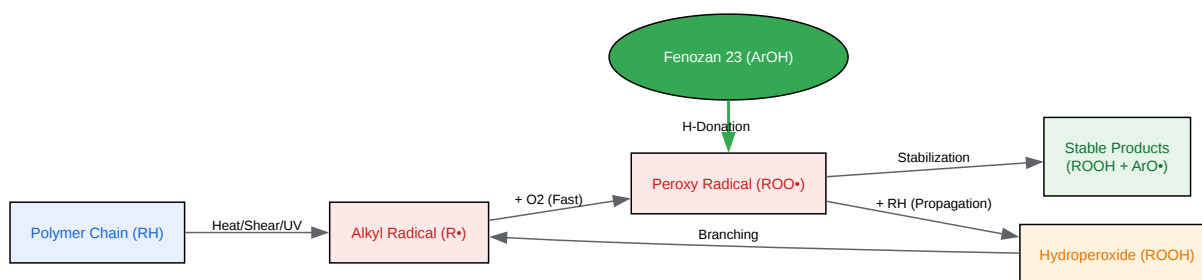
Fenozan 23 operates as a primary antioxidant (Chain-Breaking Donor). Its efficacy stems from its tetra-functional structure, which allows a single molecule to scavenge four peroxy radicals, significantly interrupting the auto-oxidation cycle.

- Chemical Name: Pentaerythritol tetrakis[3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate][1]
- CAS Number: 6683-19-8[1]
- Key Attribute: High Molecular Weight (~1178 g/mol)

Low volatility, high extraction resistance.

Mechanistic Pathway

The following diagram illustrates the interruption of the auto-oxidation cycle by Fenozan 23.



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Figure 1: Mechanism of Fenozan 23 acting as a radical scavenger to interrupt the propagation step of polymer auto-oxidation.

Comparative Performance Analysis

To objectively evaluate Fenozan 23, we compare it against two distinct classes of antioxidants: BHT (a low-molecular-weight standard) and Octadecyl-3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate (a mono-functional hindered phenol, commonly known as Irganox 1076).

Table 1: Comparative Technical Specifications

Feature	Fenozan 23 (Tetra-functional)	Alternative A: BHT (Mono-functional)	Alternative B: Octadecyl Ester (Mono-functional)
Molecular Weight	~1178 g/mol	~220 g/mol	~531 g/mol
Volatility (TGA 10% Loss)	> 350°C	~150°C	~280°C
Extraction Resistance	Excellent (Ideal for water contact)	Poor (Leaches easily)	Good (Better solubility in non-polar)
Discoloration Risk	Low (unless over-processed)	High (Canary yellowing)	Low
Primary Application	Long-term thermal stability (Pipes, Wire & Cable)	Storage stability (Short-term)	Processing stability (Thin films)

Field Insight: Why Choose Fenozan 23?

- Vs. BHT: BHT is highly volatile. In high-temperature processing (extrusion >200°C), BHT can sublime, causing "fogging" and leaving the polymer unprotected. Fenozan 23 remains in the matrix.
- Vs. Octadecyl Ester: While the Octadecyl ester is excellent for processing stability in thin films due to compatibility, Fenozan 23 provides higher equivalent -OH groups per gram, making it more efficient for Long-Term Thermal Stability (LTTS) in thick sections like HDPE pipes or automotive parts.

Experimental Protocols for Stability Validation

To validate the efficacy of Fenozan 23 in your specific polymer matrix, use the following self-validating protocols.

Protocol A: Oxidation Induction Time (OIT) - ASTM D3895

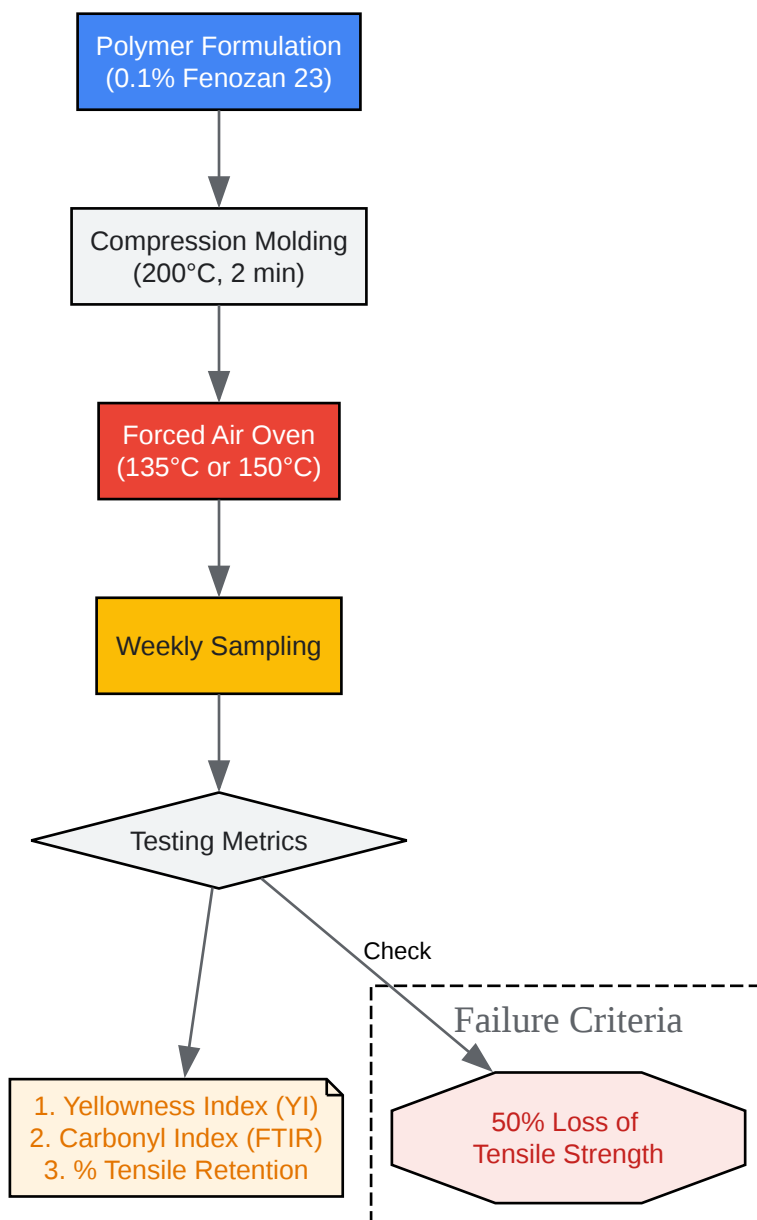
Objective: Quantify the time until the antioxidant is consumed under accelerated conditions.

- Sample Prep: Compress mold polymer into 0.25 mm films. Punch 5 mg discs.

- Instrument: Differential Scanning Calorimeter (DSC).
- Procedure:
 - Heat sample to 200°C under Nitrogen (50 mL/min).
 - Hold isothermal for 5 min to equilibrate.
 - Switch gas to Oxygen (50 mL/min). This is Time Zero ().
 - Record the exotherm onset.
- Validation: The OIT value is the time from Oxygen switch to the onset of degradation.
 - Target for Fenozan 23 (0.1% in PP): > 30 minutes @ 200°C.

Protocol B: Accelerated Oven Aging - ASTM D3045

Objective: Correlate accelerated aging to real-world service life.



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Figure 2: Workflow for accelerated thermal aging studies.

Data Synthesis: Expected Results

The following data summarizes typical performance metrics when stabilizing Polypropylene (PP) homopolymer.

Table 2: Stability Performance Data (0.1% Loading)

Metric	Unstabilized PP	PP + 0.1% BHT	PP + 0.1% Fenozan 23
OIT @ 200°C (min)	< 1	~ 10	35 - 45
Days to Failure (150°C Oven)	< 1	~ 4	25 - 35
Yellowness Index (Initial)	0.5	1.2	0.8
Yellowness Index (After 7 days)	> 10 (Brittle)	8.5 (Yellow)	2.5 (Stable)

Note: Data represents typical values for homopolymer polypropylene. Synergistic effects can be achieved by combining Fenozan 23 with phosphite processing stabilizers (e.g., Irgafos 168).

References

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Sources

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